

The Foundational Workflow: A Systematic Approach to CAS Number Identification

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Compound of Interest

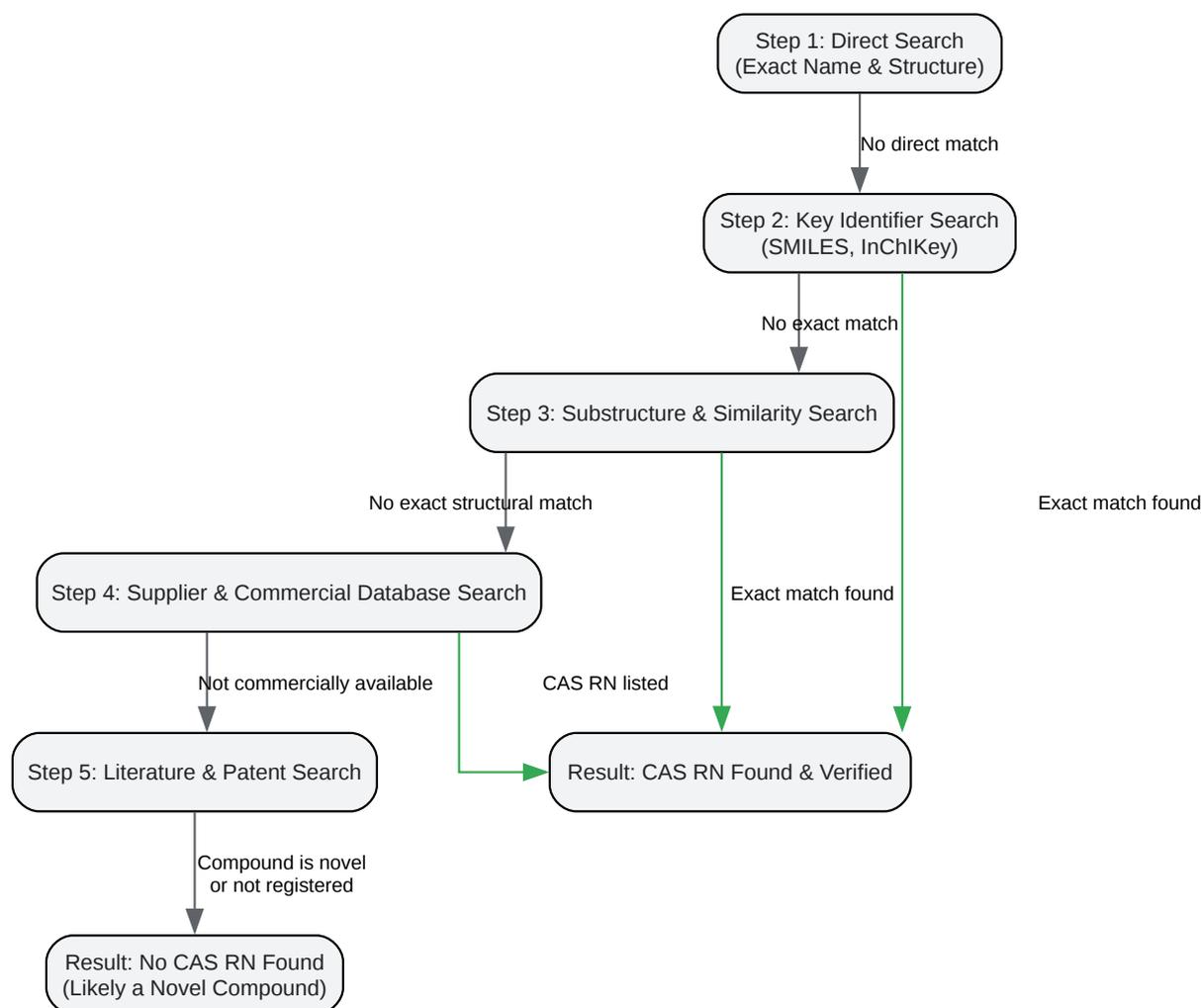
Compound Name: 1-[(6-Chloropyridin-3-yl)methyl]indole

CAS No.: 861207-51-4

Cat. No.: B2648300

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The search for a CAS number for a specific analog is not a linear process but an iterative investigation. The causality behind this workflow is based on a principle of moving from the most specific to the most general search queries, leveraging different types of chemical identifiers and databases. This ensures that all potential avenues are explored, and the results are cross-validated.



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Caption: A systematic workflow for identifying the CAS number of a chemical analog.

Key Methodologies and Experimental Protocols

This section details the practical application of the workflow, providing step-by-step protocols for utilizing authoritative public databases. Our primary tool for this demonstration will be PubChem, a comprehensive and freely accessible database from the U.S. National Institutes of Health (NIH).

Protocol 2.1: Direct Search by Name

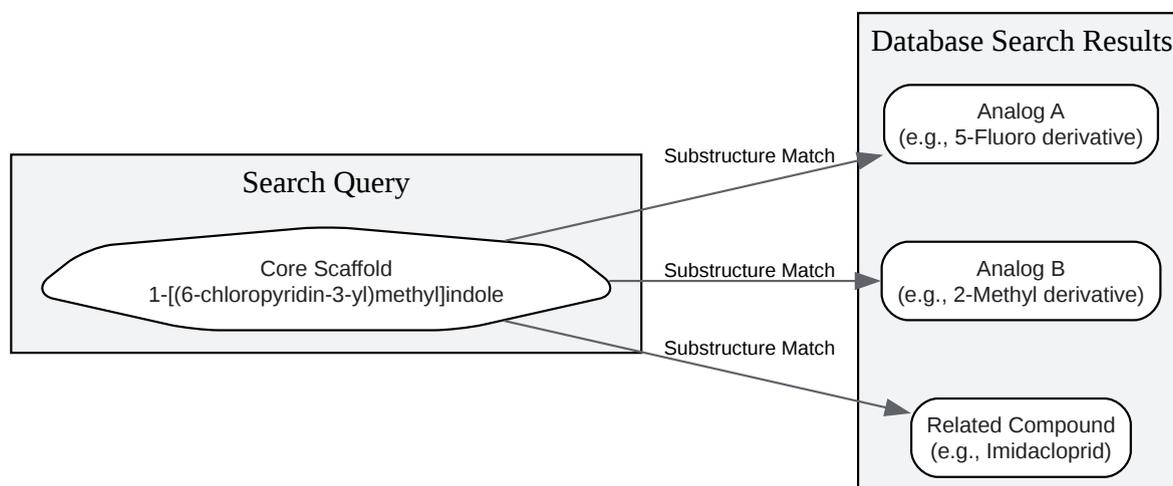
This is the initial and most straightforward step. The goal is to find a direct match for the compound's IUPAC or common name.

- Navigate to an authoritative database such as PubChem (pubchem.ncbi.nlm.nih.gov).^[1]
- Input the most specific chemical name into the search bar. For our core compound, this would be: 1-[(6-chloropyridin-3-yl)methyl]-1H-indole.
- Execute the search.
- Analyze Results: In this case, a direct search for the parent compound does not yield a dedicated entry with a CAS number. This is a common and important finding, indicating that we must broaden our search strategy.

Protocol 2.2: Substructure and Similarity Searching

When a direct search fails, the next logical step is to search for the core scaffold to find registered analogs. This is the most powerful technique for this topic. The principle is to define the key structural fragments and ask the database to find all molecules that contain them.

- Navigate to the structure search functionality of the database (e.g., PubChem Structure Search).
- Draw the Core Structure: Using the provided chemical editor, draw the **1-[(6-chloropyridin-3-yl)methyl]indole** scaffold.
- Define Search Type: Select "Substructure" as the search type. This will find all molecules that contain the drawn structure as a part of their larger structure.
- Execute Search: The database will return a list of compounds containing the core scaffold.
- Review and Refine: Examine the results for analogs with known CAS numbers. This search will reveal related structures, even if they are not indole-based. For example, it will identify the well-known neonicotinoid insecticide, Imidacloprid (CAS: 138261-41-3), which shares the 1-[(6-chloropyridin-3-yl)methyl] moiety.^[2] This provides crucial context about the biological relevance of this chemical fragment.



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Caption: The concept of a substructure search to identify related analogs.

Data Presentation: Representative Analogs and Identifiers

While a direct CAS number for the parent compound **1-[(6-chloropyridin-3-yl)methyl]indole** is not readily found in public databases, the systematic search reveals CAS numbers for structurally related compounds. This is a critical insight for researchers, as it often means that simpler analogs may not have been synthesized and registered, representing a potential area for novel research.

The table below summarizes CAS numbers for key building blocks and related structures identified through the described search workflow. This data is invaluable for planning synthetic routes and for understanding the chemical landscape.

Compound Name	Role/Relation to Core Topic	CAS Number	Source
Imidacloprid	Shares the chloropyridinylmethyl moiety	138261-41-3	PubChem[2]
Acetamiprid	Related neonicotinoid with chloropyridine	160430-64-8	PubChem[3]
1-[(6-Chloropyridin-3-yl)methyl]piperazine	Analog where indole is replaced by piperazine	1135439-04-1	Echemi[4]
N-[(6-Chloropyridin-3-yl)methyl]methylamine	Key synthetic precursor/metabolite	120739-62-0	PubChem[5]
5-Fluoroindole	Potential synthetic precursor	399-52-0	CAS Common Chemistry[6]
5-Bromo-6-chloropyridin-3-ol	Potential synthetic precursor	130115-85-4	PubChem[7]
(6-Chloropyridin-3-yl)methyl...	Example of a complex, non-registered analog	N/A	Alchem Pharmtech[8]

This table demonstrates that while specific indole analogs may be elusive, the core chemical space is well-documented through related structures and precursors.

Trustworthiness: Self-Validating Protocols and Expert Insights

As a Senior Application Scientist, my experience has shown that a single data point is rarely sufficient. The trustworthiness of a CAS number comes from cross-validation.

- **Cross-Reference Across Databases:** A CAS number found in a supplier catalog should be verified against a primary, non-commercial source like PubChem or the CAS Common Chemistry database.

- Check for "Deleted or Replaced" Numbers: CAS may merge entries or delete numbers. Authoritative sources will list these changes. For example, the entry for 5-Fluoroindole notes a deleted CAS RN.[6]
- "N/A" is an Answer: The result "CAS N/A" from a supplier is valuable data.[8] It strongly suggests the compound is either novel, a research chemical sold before formal registration, or proprietary. This allows the researcher to proceed with the understanding that they may be working with a new chemical entity.
- Consider the Isomer: Be aware of positional isomers. A search might return a result for 1-[(3-Chloropyridin-4-yl)methyl]indole instead of the desired **1-[(6-Chloropyridin-3-yl)methyl]indole**. While not the target molecule, identifying related isomers can inform synthesis and characterization strategies.

By following this multi-pronged approach, the researcher creates a self-validating system where the confidence in the identification—or the lack thereof—is high. This rigorous process is essential for patent applications, publications, and regulatory submissions where chemical identity must be unambiguous.

References

- PubChem Compound Summary for CID 135527764, 1-[(6-chloropyridin-3-yl)methyl]-N-nitroimidazolidin-2-imine. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem Compound Summary for CID 213021, N-((6-Chloro-3-pyridinyl)methyl)-N'-cyano-N-methylethanamide. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem Compound Summary for CID 11094883, 6-Chloro-N-methyl-3-pyridinemethanamine. National Center for Biotechnology Information. [\[Link\]](#)
- 5-Fluoroindole. CAS Common Chemistry. [\[Link\]](#)
- PubChem. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem Compound Summary for CID 14595226, 5-Bromo-6-chloropyridin-3-ol. National Center for Biotechnology Information. [\[Link\]](#)

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- [3. 3-\(6-chloropyridazin-3-yl\)-1H-indole | C12H8ClN3 | CID 2763611 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. echemi.com \[echemi.com\]](https://www.echemi.com)
- [5. 6-Chloro-N-methyl-3-pyridinemethanamine | C7H9ClN2 | CID 11094883 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. CAS Common Chemistry \[commonchemistry.cas.org\]](https://www.commonchemistry.cas.org)
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- [8. alchempharmtech.com \[alchempharmtech.com\]](https://www.alchempharmtech.com)
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